2-Methoxycrotonic Acid: Structural Properties, Synthesis, and Applications

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Compound of Interest

Compound Name:	*2-Methoxycrotonic acid*
Cat. No.:	*B8112495*

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Executive Summary

2-Methoxycrotonic acid (IUPAC: 2-Methoxybut-2-enoic acid) is a functionalized unsaturated carboxylic acid used primarily as a versatile building block in organic synthesis and drug discovery. Distinguished by the presence of a methoxy group at the

-position (C2), it functions electronically as an

-alkoxyacrylate. This structural feature imparts unique reactivity, making it a "masked"

-keto acid equivalent and an electron-rich dienophile for cycloaddition reactions.

Core Specifications

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Parameter	Technical Specification
Chemical Name	2-Methoxybut-2-enoic acid
Common Name	2-Methoxycrotonic acid
CAS Registry Number	38588-37-3
Molecular Formula	C H O
Molecular Weight	116.115 g/mol
SMILES	C/C=C(OC)/C(=O)O
Appearance	Crystalline solid or viscous oil (isomer-dependent)
Solubility	Soluble in MeOH, DCM, EtOAc; sparingly soluble in water

Chemical Identity & Structural Isomerism

Unlike simple crotonic acid, the introduction of the C2-methoxy group creates a push-pull electronic system (captodative effect) where the electron-donating methoxy group competes with the electron-withdrawing carboxyl moiety. This compound exists as two geometric isomers, (E) and (Z), which exhibit distinct physical and chemical profiles.

Isomer Stability

- Z-Isomer: Generally the thermodynamic product in condensation reactions due to the minimization of dipole repulsion between the carbonyl and the methoxy oxygen.
- E-Isomer: Often kinetically favored in specific elimination protocols but can isomerize under acidic conditions.

Graphviz Diagram: Structural Isomerism

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The following diagram illustrates the geometric relationship between the (E) and (Z) isomers.

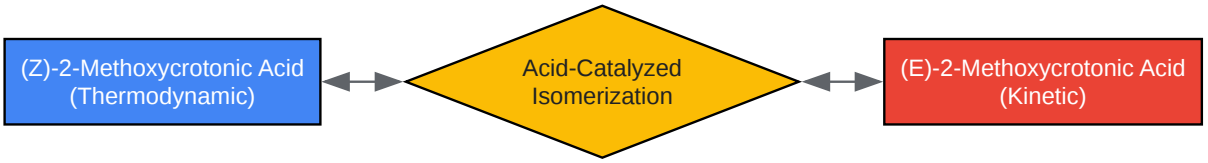

Figure 1: Geometric Isomerism of 2-Methoxycrotonic Acid

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Synthesis Methodologies

Direct synthesis of **2-methoxycrotonic acid** is most reliably achieved via the Horner-Wadsworth-Emmons (HWE) reaction followed by controlled hydrolysis. This route offers superior stereocontrol compared to acid-catalyzed elimination of methanol from acetals.

Protocol A: Horner-Wadsworth-Emmons Route (Recommended)

This method prevents the formation of the unwanted

-elimination byproducts common in other routes.

Step 1: Formation of Methyl 2-Methoxycrotonate

Reagents: Trimethyl 2-methoxyphosphonoacetate, Acetaldehyde, DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene), LiCl. Solvent: Acetonitrile (MeCN).

- Activation: Dissolve trimethyl 2-methoxyphosphonoacetate (1.0 equiv) in dry MeCN. Add LiCl (1.2 equiv) and stir for 15 minutes to coordinate the phosphonate.
- Deprotonation: Cool to 0°C. Add DBU (1.1 equiv) dropwise. The solution will turn yellow/orange.
- Addition: Add acetaldehyde (1.2 equiv) slowly to maintain temperature <5°C.
- Reaction: Allow to warm to room temperature (RT) and stir for 4 hours.

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- Workup: Quench with saturated NH

  Cl. Extract with EtOAc.[1][2] Purify via silica flash chromatography (Hexane/EtOAc) to isolate the ester.

Step 2: Hydrolysis to the Acid

Critical Note: Acidic hydrolysis must be avoided to prevent the hydrolysis of the enol ether moiety (which would yield

-ketobutyric acid). Use basic hydrolysis.

- Dissolution: Dissolve the methyl ester in THF/Water (3:1).
- Saponification: Add LiOH·H

  O (2.0 equiv) at 0°C.
- Monitoring: Stir at RT for 2–3 hours. Monitor by TLC for disappearance of the ester.
- Isolation: Carefully acidify to pH ~4 with 1M citric acid (avoid strong mineral acids like HCl). Extract immediately with DCM. Dry over Na

  SO

  and concentrate in vacuo.

Graphviz Diagram: Synthesis Workflow

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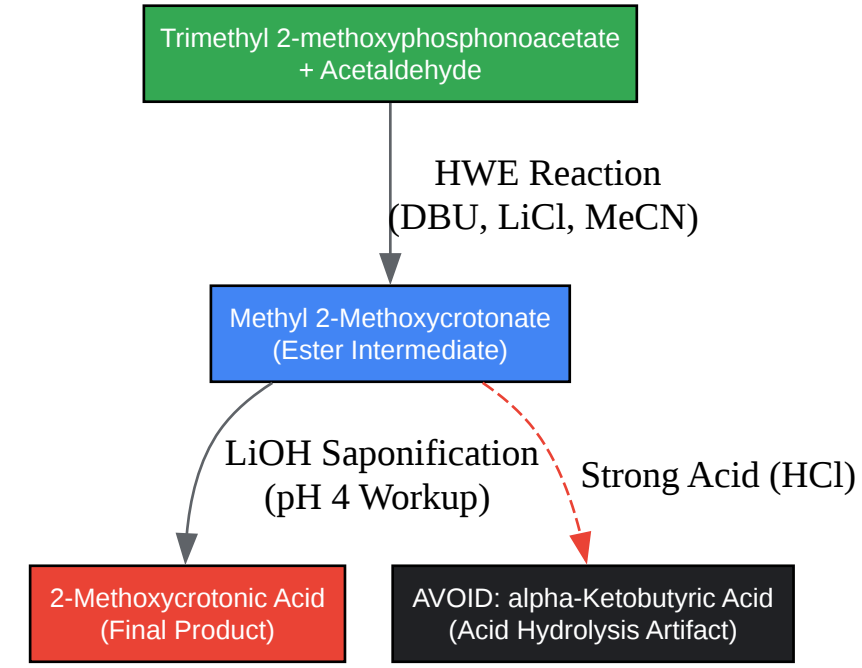

Figure 2: HWE Synthesis Pathway and Hydrolysis Control

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Reactivity & Applications in Drug Development

2-Methoxycrotonic acid serves as a specialized intermediate. Its reactivity profile is dominated by the electron-rich double bond and the lability of the enol ether under physiological conditions.

Precursor to -Keto Acids

Upon exposure to aqueous acid or metabolic enzymes, **2-methoxycrotonic acid** hydrolyzes to 2-oxobutyric acid (

-ketobutyric acid). In drug delivery, this mechanism can be exploited for prodrug strategies where the active keto-acid is released only in the acidic environment of a tumor or lysosome.

Asymmetric Hydrogenation

The compound is a substrate for Rhodium- or Ruthenium-catalyzed asymmetric hydrogenation.

- Product: (S)- or (R)-2-methoxybutyric acid.

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- Utility: These chiral acids are key building blocks for polyketide synthesis and specific protease inhibitors.

[2+2] Cycloadditions

The electron-rich nature of the C2=C3 bond allows it to participate in photochemical [2+2] cycloadditions with electron-deficient alkenes, generating cyclobutane derivatives with high regioselectivity.

Graphviz Diagram: Reaction Manifold

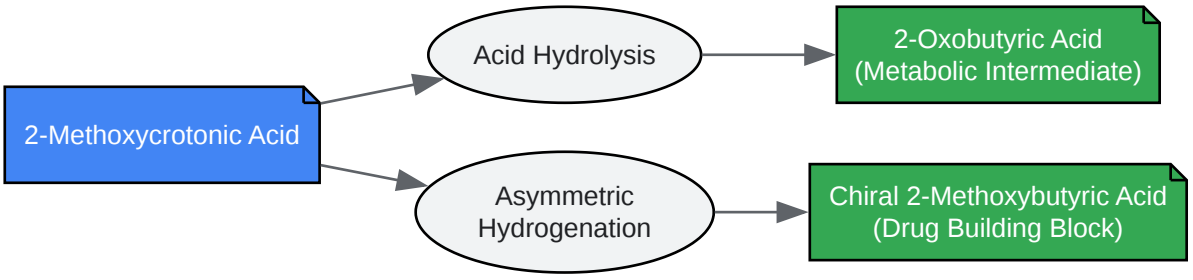

Figure 3: Primary Reaction Pathways in Organic Synthesis

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Analytical Characterization

To validate the identity of synthesized **2-methoxycrotonic acid**, the following spectral signatures must be confirmed.

Nuclear Magnetic Resonance (NMR)[6]

- H NMR (CDCl

  , 400 MHz):

  - ~1.80 ppm (d, 3H, =CH-CH

    ): Methyl doublet.

  - ~3.65 ppm (s, 3H, -OCH

    ): Methoxy singlet (diagnostic).

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- ~6.20 ppm (q, 1H, =CH-CH

  ): Vinylic proton.

- ~10.5 ppm (br s, 1H, COOH): Carboxylic acid proton.

Mass Spectrometry (MS)

- Ionization: ESI- (Negative Mode) is preferred due to the carboxylic acid.
- m/z: [M-H]

  = 115.1.

References

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